

Proper Disposal of 2-(4-Hydroxyphenyl)-5pyrimidinol: A Safety and Compliance Guide

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenyl)-5-pyrimidinol

Cat. No.: B126618

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical reagents is a critical aspect of laboratory management and environmental responsibility. This guide provides detailed, step-by-step procedures for the proper disposal of **2-(4-Hydroxyphenyl)-5-pyrimidinol**, ensuring the safety of laboratory personnel and adherence to regulatory standards.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to handle **2-(4-Hydroxyphenyl)-5-pyrimidinol** with the appropriate personal protective equipment (PPE). According to safety data sheets, this compound is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves.
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If there is a risk of inhaling dust, use a NIOSH-approved respirator.[2]



Always handle the chemical in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.[3] An eyewash station and safety shower should be readily accessible.

Hazard Profile and Disposal Summary

While a specific, detailed disposal protocol for **2-(4-Hydroxyphenyl)-5-pyrimidinol** is not extensively documented, the hazard profile derived from available safety data sheets provides clear guidance. It should be treated as a hazardous chemical waste.[4] Disposal must align with institutional, local, and national regulations for toxic organic solids.[4]

Hazard Classification	Description	Disposal Consideration
Skin Irritant	Causes skin irritation.[1]	Dispose of as toxic solid waste. Contaminated clothing should be decontaminated or disposed of as hazardous waste.
Eye Irritant	Causes serious eye irritation.	Wear appropriate eye protection during handling and disposal.
Respiratory Irritant	May cause respiratory irritation.[1]	Handle in a well-ventilated area or fume hood to avoid dust generation.
Environmental Hazard	Should not be released into the environment.	Prevent entry into drains and waterways.[5][6]

Step-by-Step Disposal Procedure

The disposal of **2-(4-Hydroxyphenyl)-5-pyrimidinol** must be carried out in compliance with all applicable federal, state, and local regulations. The following is a general procedural guide.

• Waste Characterization: Unused or waste **2-(4-Hydroxyphenyl)-5-pyrimidinol** should be classified as hazardous chemical waste.[4][7] Do not mix it with non-hazardous waste.



· Containerization:

- Collect waste material, including any residual solid compound and contaminated disposable items (e.g., weigh boats, gloves, pipette tips), in a designated and clearly labeled hazardous waste container.[4]
- The container must be made of a material compatible with the chemical, be in good condition, and have a secure, tight-fitting lid.

Labeling:

- Clearly label the hazardous waste container with the words "Hazardous Waste."[4]
- The label must include the full chemical name: "2-(4-Hydroxyphenyl)-5-pyrimidinol" and its CAS number (142172-97-2).[2]
- Indicate the primary hazards (e.g., "Irritant," "Toxic").
- Note the accumulation start date.

Storage:

- Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory.[4]
- The storage area should be secure, away from incompatible materials, and have secondary containment to prevent spills.

Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental
 Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 [4][5]
- Do not pour 2-(4-Hydroxyphenyl)-5-pyrimidinol down the drain or dispose of it in the regular trash.[4][7]



Spill Management

In the event of a spill, follow these immediate steps:

- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.
- Ensure Ventilation: Work in a well-ventilated area.
- Wear Appropriate PPE: Refer to the safety and handling protocols above.
- Contain the Spill: Carefully sweep up the solid material, avoiding dust generation, and place it into a labeled hazardous waste container.[7]
- Clean the Area: Decontaminate the spill surface according to your laboratory's standard operating procedures.
- Report the Spill: Notify your laboratory supervisor and EHS department immediately.

Diagrams



Disposal Workflow for 2-(4-Hydroxyphenyl)-5-pyrimidinol





Immediate Actions Spill Occurs Cleanup Procedure Don Appropriate PPE Contain & Sweep Up Solid Place in Hazardous Waste Container Decontaminate Surface

Spill Response Plan

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